

Application Notes and Protocols for SETDB1-TTD-IN-1 TFA In Vitro

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Compound of Interest

Compound Name: SETDB1-TTD-IN-1 TFA

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SETDB1 (SET Domain Bifurcated Histone Lysine Methyltransferase 1), also known as KMT1E, is a histone methyltransferase crucial for the methylation of histone H3 on lysine 9 (H3K9), a mark primarily associated with gene silencing.[1][2][3] Beyond its role in chromatin regulation, SETDB1 also methylates non-histone proteins, thereby influencing a variety of signaling pathways implicated in cancer and other diseases.[1][2] SETDB1-TTD-IN-1 TFA is a potent and selective ligand for the tandem tudor domain (TTD) of SETDB1.[4][5][6] Unlike an inhibitor, this compound functions as an allosteric activator, increasing the methyltransferase activity of SETDB1.[4][5][6] These application notes provide detailed protocols for the in vitro use of SETDB1-TTD-IN-1 TFA to investigate its effects on SETDB1 target engagement, enzymatic activity, and downstream cellular processes.

Compound Information and Quantitative Data

SETDB1-TTD-IN-1 TFA is a valuable tool for elucidating the biological functions of the SETDB1 TTD and the consequences of enhanced SETDB1 methyltransferase activity. Below is a summary of its key quantitative data.



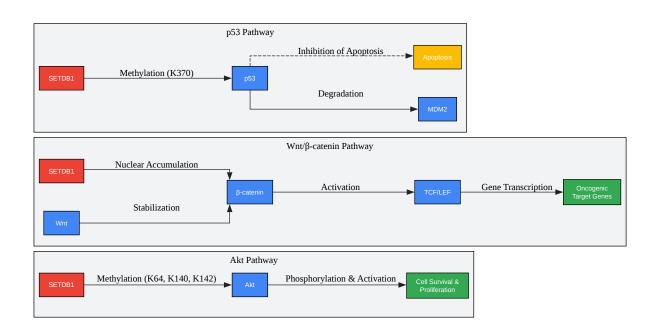
Parameter	Value	Cell Lines/System	Reference
Binding Affinity (Kd)	88 nM	In vitro (SETDB1- TTD)	[4][5][6]
Effective Concentration	2.5 - 40 μΜ	HEK293T cells (protein stabilization)	[4][5][6]
Effective Concentration	2.5 - 40 μΜ	THP-1 cells (gene expression changes)	[4][5][6]
Off-Target Activity (Kd)	53BP1: 4.3 μM, JMJD2A: 86 μM	In vitro	[4][6]

Signaling Pathways and Experimental Workflow

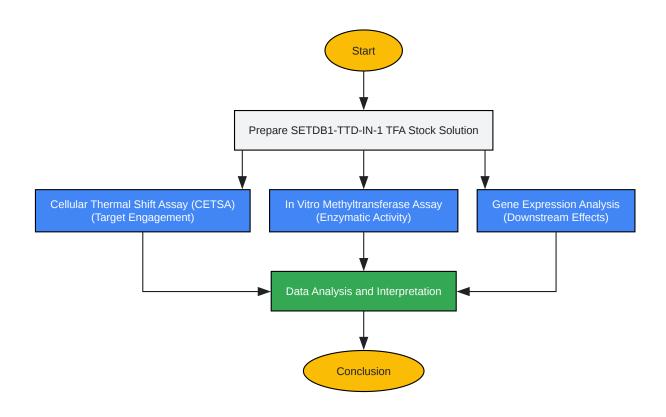
SETDB1 is a critical regulator of multiple signaling pathways central to cancer biology.

Understanding these pathways is essential for contextualizing the effects of **SETDB1-TTD-IN-1 TFA**.









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